

MLS001006105 safety, toxicity, and handling guidelines

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Compound of Interest

Compound Name: **MLS001006105**

Cat. No.: **B2904677**

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An in-depth technical guide on the safety, toxicity, and handling of the research compound **MLS001006105** is not publicly available. This compound, identified as N-[4-(3,4-dimethoxyphenyl)-1,3-thiazol-2-yl]-2-(1H-1,2,4-triazol-5-ylsulfanyl)acetamide (CAS: 455310-36-8), is utilized in biological assays targeting the protein lamin isoform A-delta10.^[1] Due to the limited availability of specific safety and toxicity data, this guide provides general safety, handling, and disposal procedures applicable to novel chemical compounds in a research setting, supplemented with what is known about this specific molecule.

Compound Identification

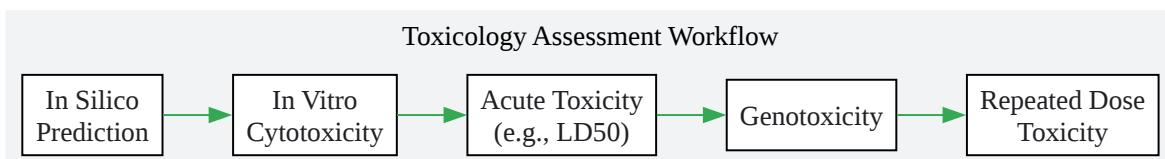
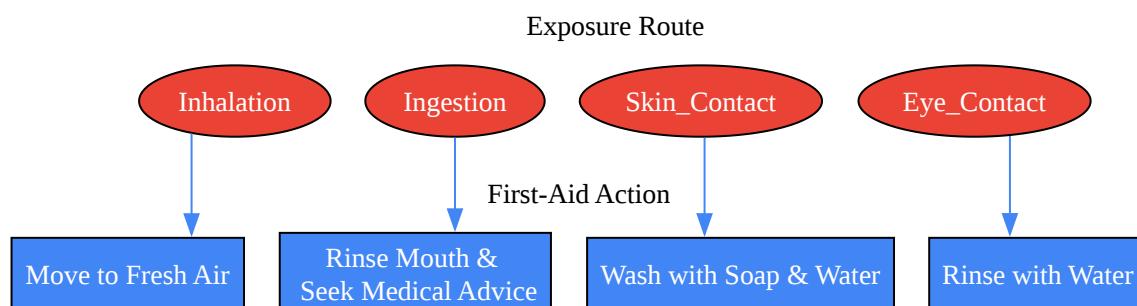
Identifier	Value
MLS Number	MLS001006105
IUPAC Name	N-[4-(3,4-dimethoxyphenyl)-1,3-thiazol-2-yl]-2-(1H-1,2,4-triazol-5-ylsulfanyl)acetamide
CAS Number	455310-36-8
Molecular Formula	C15H15N5O3S2
Molecular Weight	377.4 g/mol
Synonyms	n-[4-(3,4-dimethoxyphenyl)-1,3-thiazol-2-yl]-2-(4h-1,2,4-triazol-3-ylsulfanyl)acetamide, Oprea1_269376

Hazard Identification and Precautionary Measures

As specific toxicity data for **MLS001006105** is not available, it should be handled as a compound with unknown toxicity. Researchers should assume it is hazardous.

General Warning:

Potential Hazard	Unknown toxicity. Handle with extreme care.
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References

- 1. US5525525A - Immuno-latex chromatographic procedure for detection of ciguatoxin, and related polyether marine toxins - Google Patents [patents.google.com]
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